

# Addressing co-elution of D-Mannose-13C6 with other monosaccharides in HPLC

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## Compound of Interest

Compound Name: *D-Mannose-13C6*

Cat. No.: *B12395662*

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## Technical Support Center: D-Mannose-13C6 Analysis

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the co-elution of **D-Mannose-13C6** with other monosaccharides during High-Performance Liquid Chromatography (HPLC) analysis.

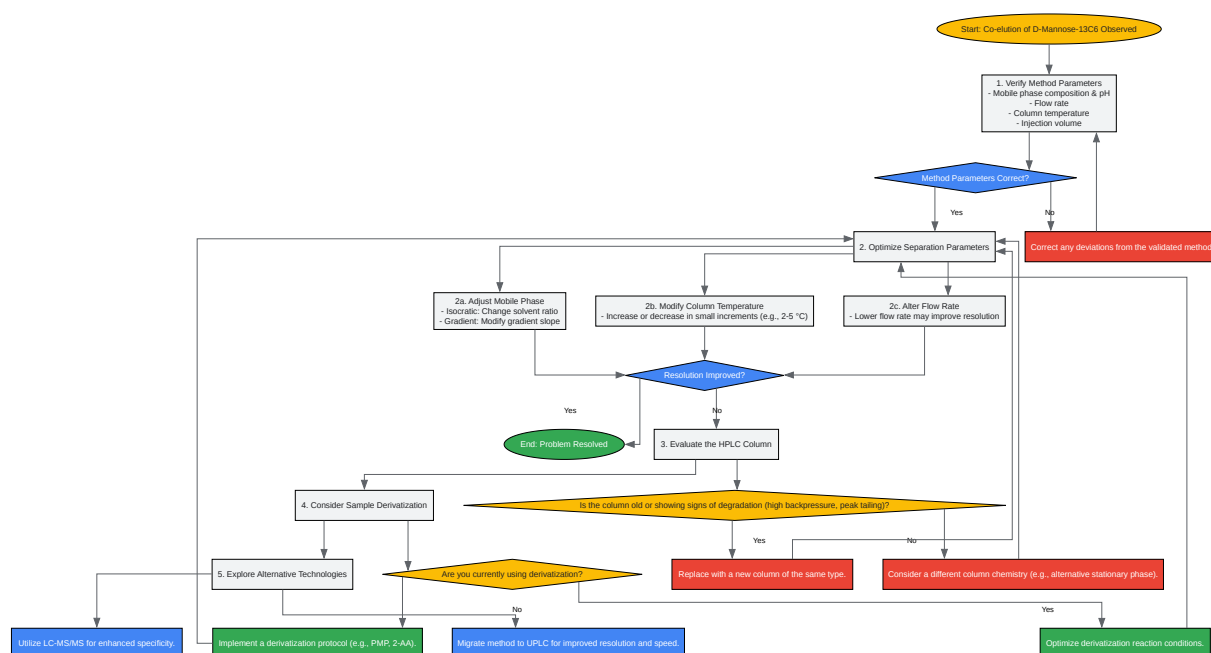
## Troubleshooting Guide

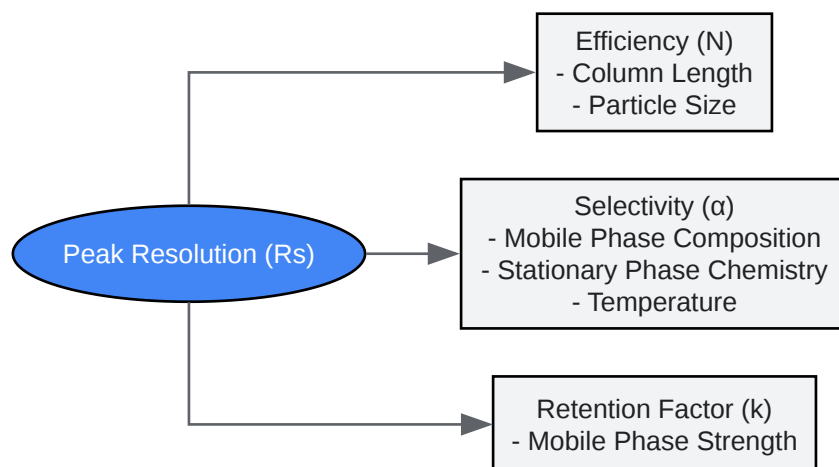
Our troubleshooting guide is designed to help you diagnose and resolve common issues with co-elution in a systematic manner.

Question: I am observing co-elution of my **D-Mannose-13C6** peak with another monosaccharide. Where do I start?

Answer: Co-elution, or the failure to achieve baseline resolution between analyte peaks, is a common challenge in HPLC.[1] A systematic approach to troubleshooting is crucial.[1] Start by identifying the potential cause, and then adjust one parameter at a time to observe its effect on the separation.

Here is a logical workflow to address the co-elution of **D-Mannose-13C6**:





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## References

- 1. Real Solutions to Improve Your HPLC Peak Resolution - AnalyteGuru [thermofisher.com]
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